

Application Notes and Protocols: Ethylidenebis(trichlorosilane) as a Cross- Linking Agent

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Compound of Interest

Compound Name: Ethylidenebis(trichlorosilane)

Cat. No.: B096946

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Introduction

Ethylidenebis(trichlorosilane) is an organosilane compound with the chemical formula $C_2H_4Cl_6Si_2$.^{[1][2]} As a bifunctional silane, it possesses two trichlorosilyl groups, making it a candidate for use as a potent cross-linking agent in the synthesis and modification of polymers.^[3] The trichlorosilyl groups are highly reactive towards hydrolysis, which is the initial step in the cross-linking process. Subsequent condensation of the resulting silanol groups leads to the formation of stable siloxane (Si-O-Si) bridges, creating a three-dimensional network within a polymer matrix.^{[4][5]} This cross-linked network can significantly enhance the mechanical, thermal, and chemical properties of the base polymer.^{[5][6]} These application notes provide an overview of its potential uses, a general reaction mechanism, and protocols for its application.

Chemical Properties and Structure

Property	Value	Reference
Chemical Name	ethylidenebis[trichlorosilane]	[2]
CAS Number	18076-92-1	[1][2][7]
Molecular Formula	C ₂ H ₄ Cl ₆ Si ₂	[1][2]
Molecular Weight	296.924 g/mol	[1][2]
Boiling Point	163.3°C at 760 mmHg	[2]
Flash Point	41.9°C	[2]
Density	1.472 g/cm ³	[2]

Applications

While specific data for **Ethylidenebis(trichlorosilane)** is limited, its structural characteristics suggest its utility in applications where silane cross-linking is beneficial. Silane cross-linking agents are widely used to improve the performance of materials in various industries.[4][5]

Potential applications for **Ethylidenebis(trichlorosilane)** include:

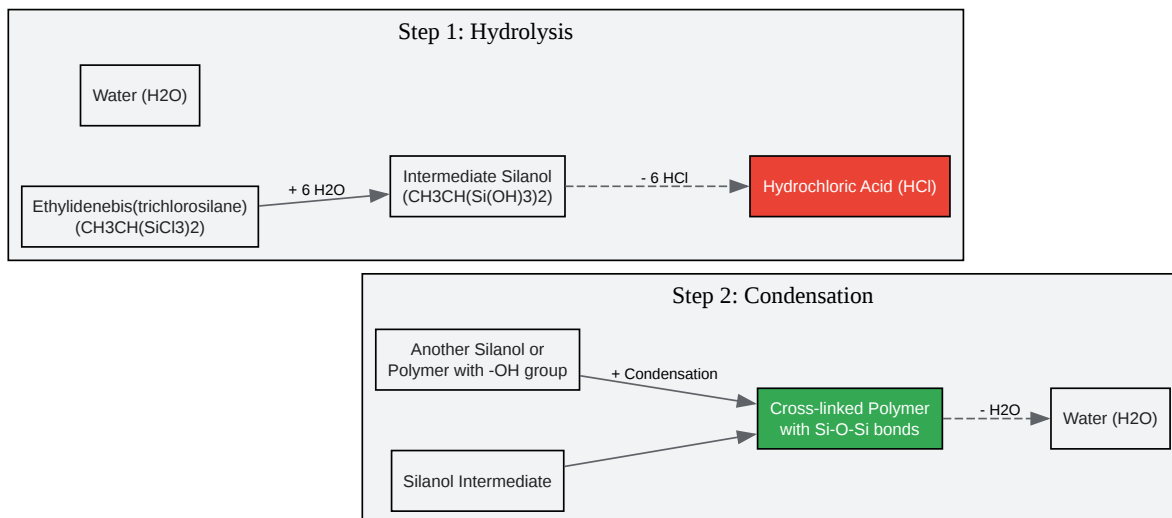
- **Polymer Modification:** Enhancing the mechanical strength, thermal stability, and chemical resistance of polymers such as polyethylene and silicones.[5]
- **Adhesives and Sealants:** Acting as a cross-linker in room temperature vulcanizing (RTV) silicone sealants to improve durability and adhesion.[4]
- **Composite Materials:** Improving the interfacial adhesion between inorganic fillers (like silica or glass fibers) and a polymer matrix.
- **Surface Modification:** Modifying the surface properties of substrates to enhance hydrophobicity or promote adhesion.

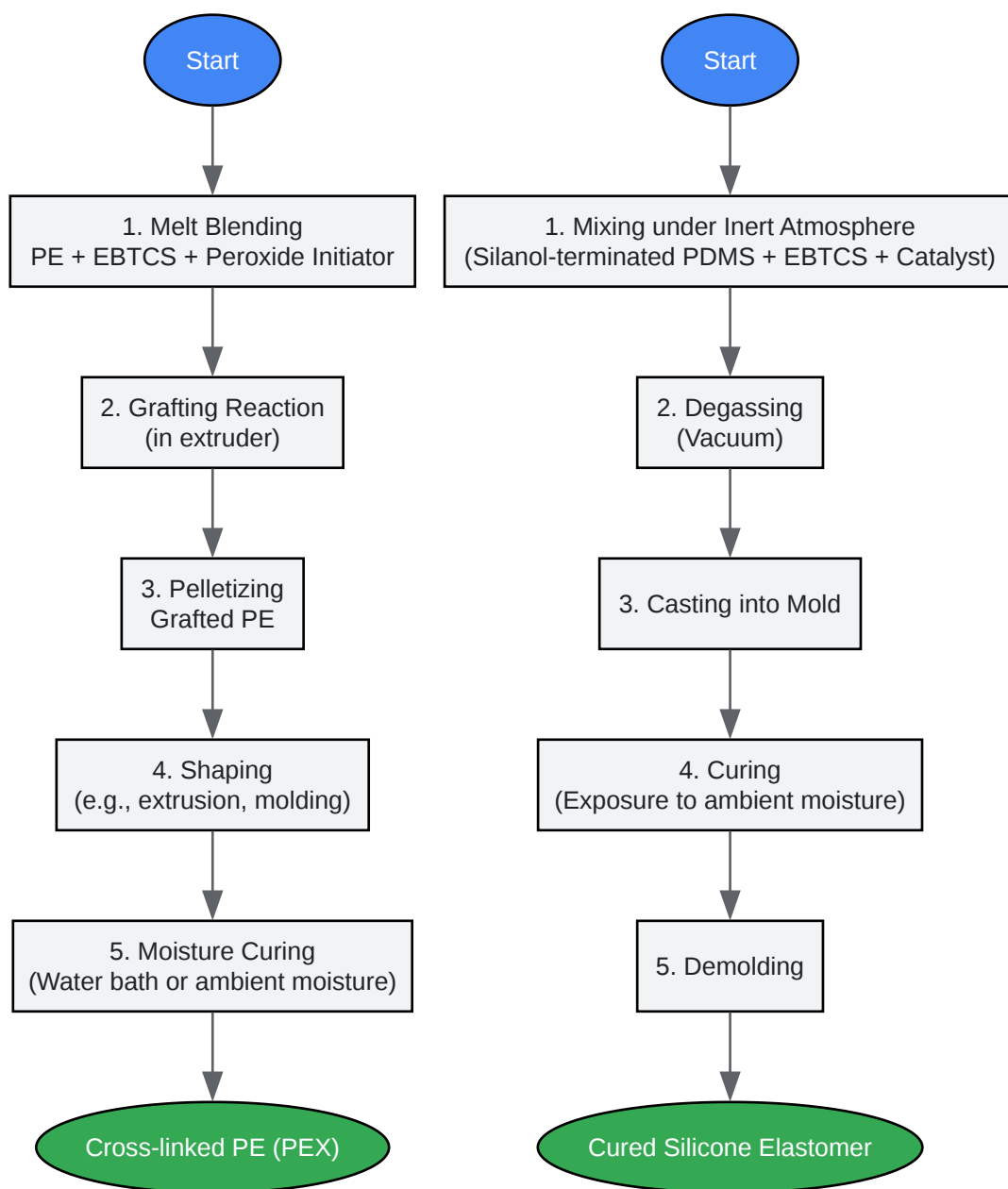
Reaction Mechanism

The cross-linking process with **Ethylidenebis(trichlorosilane)** proceeds via a two-step hydrolysis and condensation reaction, typical for chlorosilanes.[8][9]

- Hydrolysis: The trichlorosilyl groups of **Ethylidenebis(trichlorosilane)** react vigorously with water (moisture) to form silanol groups (-Si-OH) and hydrochloric acid (HCl) as a byproduct. [\[8\]](#)[\[9\]](#)
- Condensation: The newly formed, highly reactive silanol groups then condense with each other or with hydroxyl groups on a polymer backbone or substrate surface. This condensation reaction forms stable siloxane (Si-O-Si) bonds and releases water.

The repetition of these steps leads to the formation of a dense, three-dimensional cross-linked network.





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